

4-Hydroxyphenylacetic acid-d4 certificate of analysis

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Compound of Interest

Compound Name: 4-Hydroxyphenylacetic acid-d4

Cat. No.: B12387213

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An In-depth Technical Guide to 4-Hydroxyphenylacetic acid-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Hydroxyphenylacetic acid-d4**, a deuterated form of 4-Hydroxyphenylacetic acid (4-HPAA). 4-HPAA is a significant metabolite derived from the amino acid tyrosine and dietary polyphenols, playing a role as a biomarker for various gastrointestinal conditions and in protein metabolism.^[1] Its deuterated counterpart, **4-Hydroxyphenylacetic acid-d4**, serves as a crucial internal standard for quantitative analytical methods such as Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS).^[2]

Physicochemical Properties

The following table summarizes the key physicochemical properties of the non-deuterated 4-Hydroxyphenylacetic acid. These properties are essential for handling, storage, and experimental design.

Property	Value	Reference
Synonyms	p-Hydroxyphenyl acetic acid, 4-HPAA, p-HPAA	[3][4][5]
CAS Number	156-38-7	[3][4]
Molecular Formula	C ₈ H ₈ O ₃	[4][5]
Molecular Weight	152.15 g/mol	[3][4][5]
Appearance	White to light beige crystalline powder	[4][6]
Melting Point	148-153 °C	[3][4]
Purity	≥97.5% (GC), ≥98% (Titration), ≥99% (Titration)	[3][4][5]
Solubility	Soluble in dimethyl formamide (~1 mg/ml), PBS (pH 7.2) (~10 mg/ml)	[5]
Storage	Store at -20°C or 0-8°C	[4][5]

Analytical Applications and Data

4-Hydroxyphenylacetic acid-d4 is primarily utilized as an internal standard in bioanalytical method development and validation. Its use allows for accurate quantification of endogenous 4-HPAA in complex biological matrices by correcting for variations in sample preparation and instrument response.

Analytical Technique	Application	Internal Standard	Reference
UPLC-MS/MS	Quantification of 4-HPAA and other metabolites in human serum.	4-Hydroxyphenylacetic acid-d4	[7]
GC-MS	Analysis of urine organic acids to identify metabolic disorders and bacterial overgrowth.	4-Hydroxyphenylacetic acid-d4	[1]
NMR	Quantitative analysis of metabolites.	4-Hydroxyphenylacetic acid-d4	[2]

Experimental Protocols

Sample Preparation for UPLC-MS/MS Analysis of 4-HPAA in Human Serum

This protocol is adapted from a validated method for the analysis of aromatic amino acid metabolites.[\[7\]](#)

- **Protein Precipitation:** To 100 µL of human serum, add 400 µL of ice-cold methanol containing the internal standard, **4-Hydroxyphenylacetic acid-d4**.
- **Vortexing:** Vortex the mixture vigorously for 1 minute to ensure thorough mixing and protein precipitation.
- **Centrifugation:** Centrifuge the samples at 12,000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.
- **Supernatant Collection:** Carefully transfer the supernatant to a new microcentrifuge tube.
- **Evaporation:** Evaporate the supernatant to dryness under a gentle stream of nitrogen gas.

- Reconstitution: Reconstitute the dried extract in 100 μL of the mobile phase (e.g., a mixture of water and acetonitrile with formic acid) for UPLC-MS/MS analysis.

Preparation of 4-HPAA Stock and Working Solutions for in vivo Studies

The following protocols are suggested for preparing 4-HPAA solutions for animal studies.[8]

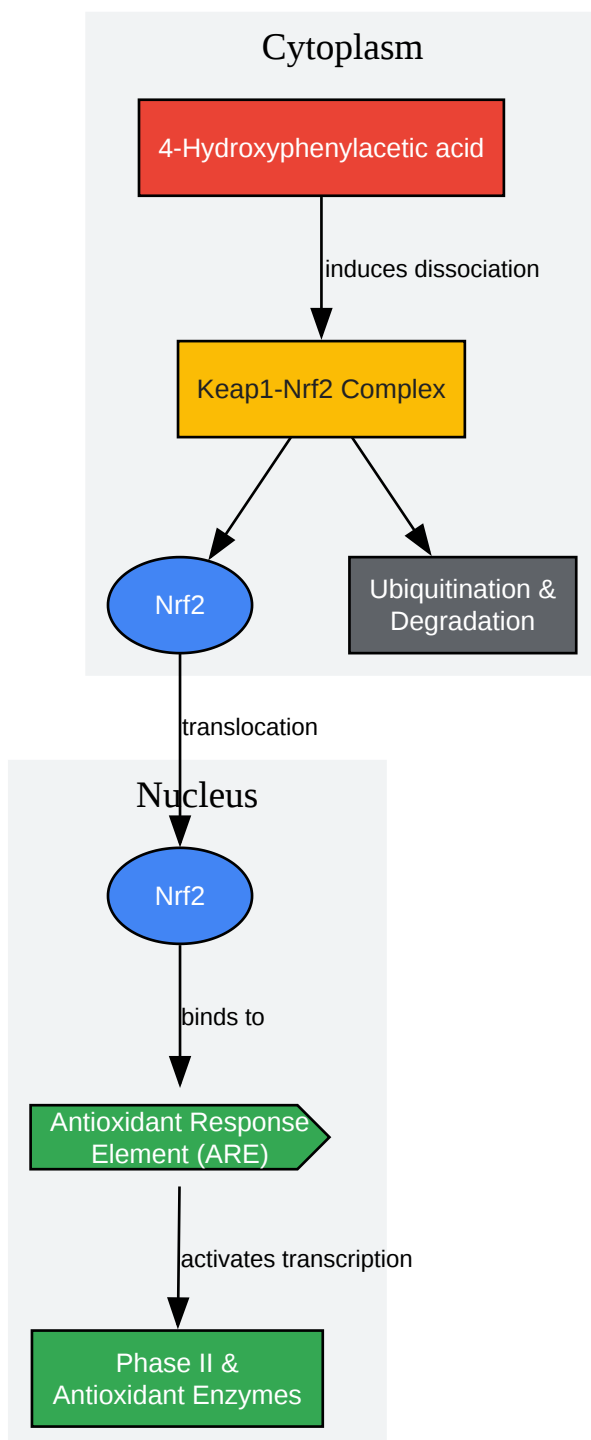
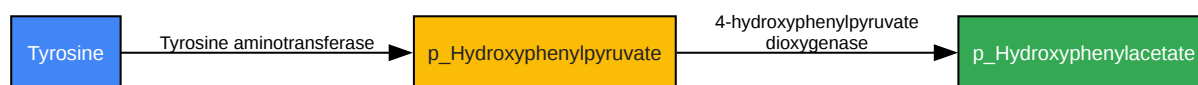
- DMSO/PEG300/Tween-80/Saline:
 - Prepare a 25 mg/mL stock solution of 4-HPAA in DMSO.
 - For a 1 mL working solution, take 100 μL of the DMSO stock solution and add it to 400 μL of PEG300. Mix well.
 - Add 50 μL of Tween-80 and mix thoroughly.
 - Add 450 μL of saline to reach a final volume of 1 mL.
- DMSO/Corn oil:
 - Prepare a 25 mg/mL stock solution of 4-HPAA in DMSO.
 - For a 1 mL working solution, add 100 μL of the DMSO stock solution to 900 μL of corn oil and mix until a clear solution is obtained.

Biological Pathways and Mechanisms

4-Hydroxyphenylacetic acid is involved in several key metabolic and signaling pathways.

Tyrosine Metabolism

4-HPAA is a downstream metabolite of the amino acid tyrosine. This pathway is significant in both human metabolism and the metabolic activities of the gut microbiota.[1][9]



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